

Application Note: Experimental Setup for Reactions with 1H-Pyrazole-3,5-dimethanamine

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Compound of Interest

Compound Name: 1H-Pyrazole-3,5-dimethanamine

CAS No.: 144693-57-2

Cat. No.: B121837

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Abstract & Chemical Profile

1H-Pyrazole-3,5-dimethanamine is a versatile heterocyclic scaffold characterized by a pyrazole core substituted with two primary methylamine groups. It serves as a critical "angular" linker in Metal-Organic Frameworks (MOFs) and a pharmacophore scaffold in kinase inhibitor development (e.g., CDK inhibitors).^[1]

This guide addresses the primary technical challenge working with this molecule: managing its varying protonation states. Commercially supplied as a hygroscopic hydrochloride salt to prevent oxidation and polymerization, successful utilization requires precise in-situ neutralization protocols to unlock its nucleophilic potential without degrading the pyrazole ring.

Chemical Specifications

Property	Detail
Molecular Formula	C ₅ H ₁₀ N ₄ (Free Base)
Molecular Weight	126.16 g/mol
Physical State	White to off-white hygroscopic solid (usually 2HCl salt)
pKa Values (Est.)	Pyrazole NH: ~14.0 Alkyl Amine (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">): ~9.5–10.5
Solubility	Salt: Water, Methanol, DMSO.[2][3][4] Free Base: DMF, EtOH, poorly soluble in non-polar ethers.[1]

Handling & Storage Protocol

The "Salt Trap" Warning: Novice researchers often fail to react this molecule because they treat the HCl salt as a free amine. The protonated ammonium groups (

) are non-nucleophilic.

- Storage: Store at -20°C under argon. The free base readily absorbs from air to form carbamates.
- Hygroscopicity: Weigh quickly or use a glovebox. If the solid clumps, dry under high vacuum over for 4 hours before use.

Protocol A: Medicinal Chemistry (Nucleophilic Substitution)

Application: Synthesis of bis-ureas or bis-amides for kinase inhibition libraries. Mechanism: Selective nucleophilic attack of the exocyclic primary amines on electrophiles (isocyanates/acid

chlorides) while leaving the pyrazole NH intact.

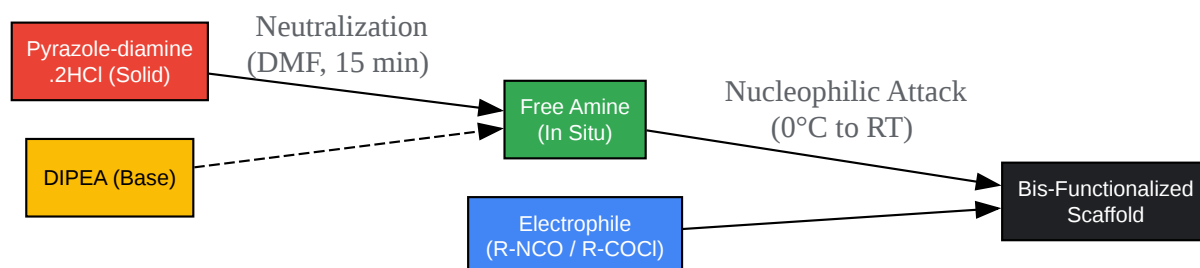
Experimental Workflow

The reaction requires a "scavenger base" strategy. We use Diisopropylethylamine (DIPEA) to neutralize the HCl salt in situ, liberating the reactive amine.[\[1\]](#)

Step-by-Step Procedure

- Preparation: In a flame-dried round-bottom flask, suspend **1H-Pyrazole-3,5-dimethanamine** 2HCl (1.0 equiv) in anhydrous DMF (0.1 M concentration). Note: DMF is preferred over DCM due to the salt's solubility.
- Activation: Add DIPEA (3.5 equiv).
 - Why 3.5 equiv? You need 2.0 equiv to neutralize the 2HCl, and 1.0–1.5 equiv to maintain basicity during the reaction.[\[1\]](#)
 - Observation: The suspension should clear as the free base forms. Stir at Room Temperature (RT) for 15 minutes.
- Addition: Cool to 0°C. Dropwise add the Electrophile (e.g., Phenyl Isocyanate, 2.1 equiv) dissolved in minimal DMF.
- Reaction: Allow to warm to RT and stir for 4–12 hours.
 - Monitoring: Use TLC (10% MeOH in DCM). Stain with Ninhydrin. The starting material (red/purple spot at baseline) should disappear.
- Workup (Critical):
 - Pour reaction mixture into ice-cold water.
 - If product precipitates: Filter and wash with water (removes DIPEA salts).
 - If soluble: Extract with EtOAc/n-Butanol (9:1). Wash organic layer with brine, dry over [\[1\]](#)

Visualization: Reaction Logic



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Caption: Activation pathway for the hydrochloride salt precursor. The critical step is the in-situ neutralization to generate the nucleophilic free amine.

Protocol B: Materials Science (MOF Ligand Synthesis)

Application: Synthesis of porous Metal-Organic Frameworks (MOFs) for gas storage.

Mechanism: Solvothermal coordination. The pyrazole nitrogens bridge metal centers, while the pendant amines can either coordinate or remain free for post-synthetic modification (PSM).^[1]

Experimental Workflow

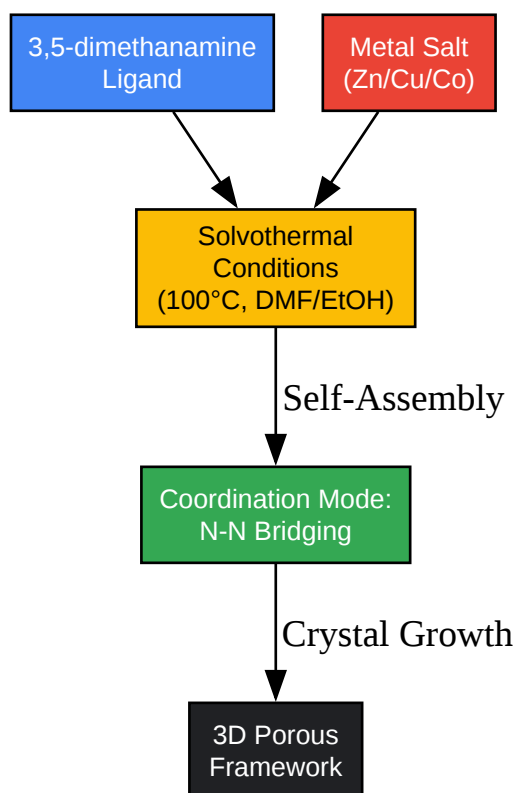
Unlike MedChem, MOF synthesis relies on slow kinetics to grow crystals.^[1] Strong bases are avoided to prevent rapid precipitation of amorphous powder.

Step-by-Step Procedure

- Precursor Solution: Dissolve **1H-Pyrazole-3,5-dimethanamine** (Free base preferred here; if using salt, add stoichiometric NaOH in MeOH first and filter off NaCl) in Ethanol/DMF (1:1 v/v).
- Metal Source: Dissolve Zinc Nitrate Hexahydrate () in the same solvent mixture.

- Mixing: Combine solutions in a Teflon-lined autoclave. Molar ratio Ligand:Metal is typically 1:1 or 1:2 depending on the desired topology.
- Solvothermal Heating: Seal autoclave and heat to 100°C for 24–72 hours.
 - Cooling: Program a slow cool-down (5°C/hour) to promote single-crystal growth.
- Activation: Filter crystals. Wash with DMF, then Ethanol. Solvent exchange with acetone for 3 days (refreshing solvent daily) to remove pore-trapped high-boiling solvents.

Visualization: Coordination Assembly



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Caption: Solvothermal assembly logic. The angular geometry of the 3,5-substituted pyrazole directs the formation of porous 3D networks.[1]

Analytical Characterization & Troubleshooting

NMR Signature (DMSO-d₆)[6]

- Pyrazole-H4: Singlet ~6.0–6.3 ppm. (Diagnostic peak).[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Methylene (-CH₂-): Singlet/Doublet ~3.6–4.0 ppm.
- Amine (-NH₂): Broad singlet, shifts significantly with concentration and water content.[\[1\]](#)

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield (MedChem)	Incomplete neutralization of HCl salt.	Increase DIPEA to 4.0 equiv. Ensure starting material fully dissolves before adding electrophile.
Gummy Precipitate	Polymerization or oligomerization.	Dilute reaction (0.05 M). Add electrophile slowly at 0°C.
No Crystals (MOF)	Nucleation too fast.	Add a modulator (e.g., acetic acid) to slow down coordination. Lower temperature to 85°C.
Impurity in NMR	Residual DIPEA salts.	Wash solid product thoroughly with water/ether. If oil, perform column chromatography (DCM:MeOH:NH ₃). [1]

References

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 - [\[Link\]](#)
- Vismara, R., et al. "Amino-decorated bis(pyrazolate) metal–organic frameworks for carbon dioxide capture and green conversion into cyclic carbonates."[\[1\]](#)[\[5\]](#) Inorganic Chemistry Frontiers, 2019.[\[1\]](#) (Demonstrates the use of amino-functionalized pyrazoles in MOFs).
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